

CAS 179260-78-7 structural information

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Compound of Interest

Compound Name: *4-Methyl-2-pyridyl
Trifluoromethanesulfonate*

Cat. No.: *B222199*

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An In-depth Technical Guide to 4-Methyl-2-(trifluoromethanesulfonyl)oxypyridine (CAS 179260-78-7)

This technical guide provides comprehensive structural information, physicochemical properties, and key synthetic applications for the compound identified by CAS number 179260-78-7, known as 4-Methyl-2-(trifluoromethanesulfonyl)oxypyridine. This document is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis.

Chemical Structure and Identifiers

4-Methyl-2-(trifluoromethanesulfonyl)oxypyridine is a pyridine derivative featuring a trifluoromethanesulfonate (triflate) group at the 2-position and a methyl group at the 4-position. The triflate group is an excellent leaving group, making this compound a valuable reagent in cross-coupling reactions.

Identifier	Value
CAS Number	179260-78-7
IUPAC Name	(4-methylpyridin-2-yl) trifluoromethanesulfonate
Synonyms	4-Methyl-2-pyridyl Trifluoromethanesulfonate, Trifluoromethanesulfonic Acid 4-Methyl-2-pyridyl Ester
Molecular Formula	C ₇ H ₆ F ₃ NO ₃ S
SMILES	<chem>Cc1ccnc(OS(=O)(=O)C(F)(F)F)c1</chem>
InChI	InChI=1S/C7H6F3NO3S/c1-5-2-3-11-6(4-5)14- 15(12,13)7(8,9)10/h2-4H,1H3
InChIKey	AZUJRVRRUXHHDV-UHFFFAOYSA-N

Physicochemical Properties

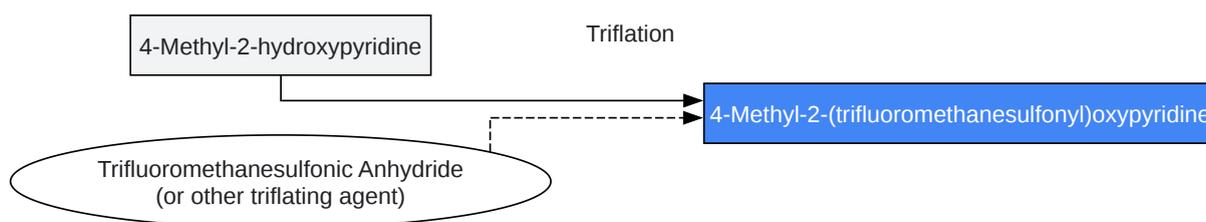
The compound is a liquid at room temperature, appearing as a colorless to light yellow or light orange clear liquid.^[1] While a specific boiling point is not readily available in the cited literature, related pyridine compounds have boiling points in the range of 110-142 °C at atmospheric pressure.^{[2][3]}

Property	Value
Molecular Weight	241.18 g/mol ^[1]
Appearance	Colorless to light yellow to light orange clear liquid ^[1]
Density	1.42 g/mL ^[1]
Refractive Index	n _{20/D} 1.44 ^[1]
Melting Point	Below room temperature (as it is a liquid)
Boiling Point	Data not available
Solubility	Soluble in polar organic solvents

Synthesis and Reactivity

4-Methyl-2-(trifluoromethanesulfonyl)oxypyridine is typically synthesized from the corresponding 4-methyl-2-hydroxypyridine. The hydroxyl group is converted to the triflate ester by reaction with trifluoromethanesulfonic anhydride or a related triflating agent.

Logical Workflow for Synthesis



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Caption: General synthetic scheme for 4-Methyl-2-(trifluoromethanesulfonyl)oxypyridine.

Key Applications in Organic Synthesis

The primary utility of 4-Methyl-2-(trifluoromethanesulfonyl)oxypyridine lies in its application as an electrophile in cross-coupling reactions, most notably the Suzuki-Miyaura coupling. The triflate group serves as an excellent leaving group, facilitating the formation of new carbon-carbon bonds.^[4] This makes the compound a valuable building block in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^[1]

Experimental Protocols

Representative Synthesis of a Pyridyl Triflate

While a specific protocol for 4-Methyl-2-(trifluoromethanesulfonyl)oxypyridine is not detailed in the searched literature, the following is a general procedure for the synthesis of a related pyridyl triflate that can be adapted.

Reaction: 2-Hydroxypyridine derivative to 2-Pyridyl triflate.

Materials:

- 2-Hydroxypyridine derivative
- Trifluoromethanesulfonic anhydride (Tf₂O)
- Pyridine (or another suitable base)
- Dichloromethane (DCM) or other anhydrous aprotic solvent
- Water
- Anhydrous sodium sulfate or magnesium sulfate
- Silica gel for chromatography

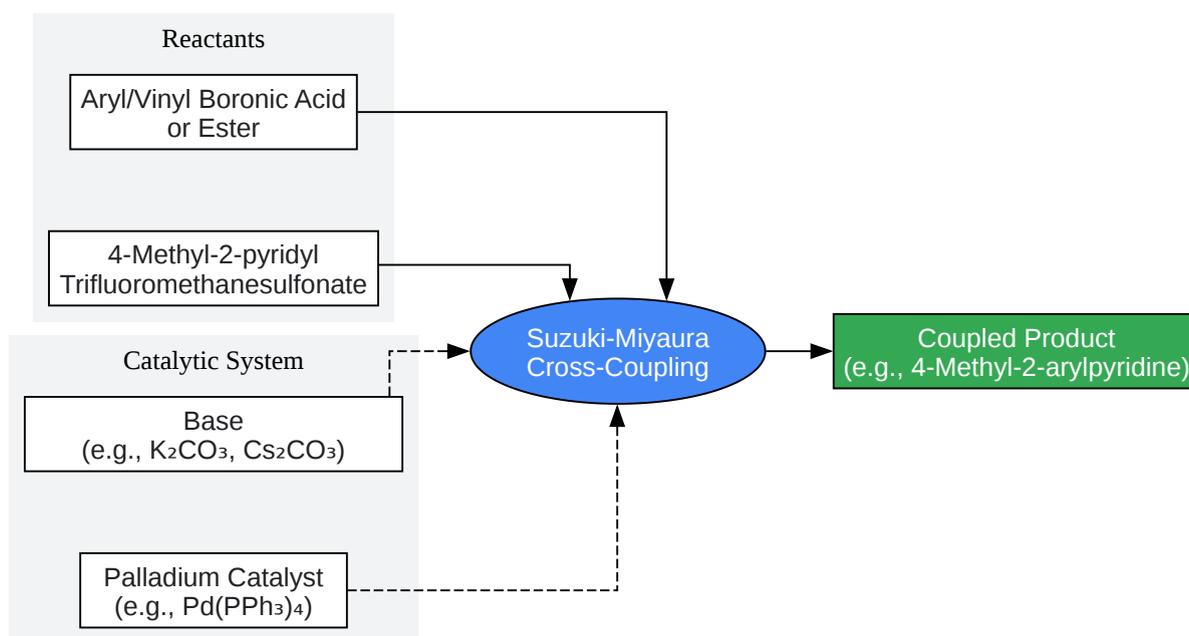
Procedure:

- Dissolve the 2-hydroxypyridine derivative in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C in an ice bath.
- Add pyridine (or another non-nucleophilic base) to the solution.
- Slowly add trifluoromethanesulfonic anhydride dropwise to the cooled solution.
- Allow the reaction to stir at 0 °C for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of water.
- Separate the organic layer and wash it sequentially with dilute acid (e.g., 1M HCl), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter and concentrate the solution under reduced pressure.

- Purify the crude product by flash column chromatography on silica gel to yield the desired pyridyl triflate.

Suzuki-Miyaura Cross-Coupling Workflow

The following diagram illustrates the typical workflow for a Suzuki-Miyaura cross-coupling reaction using a pyridyl triflate like 4-Methyl-2-(trifluoromethanesulfonyl)oxypyridine.



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Caption: Experimental workflow for a Suzuki-Miyaura cross-coupling reaction.

Biological Activity and Signaling Pathways

There is no specific information available in the searched literature detailing the biological activity or associated signaling pathways for 4-Methyl-2-(trifluoromethanesulfonyl)oxypyridine.

However, the structural motifs present in this molecule are of significant interest in medicinal chemistry and drug discovery.

- **Pyridine Ring:** The pyridine scaffold is a common feature in many biologically active compounds and approved drugs, exhibiting a wide range of activities including antimicrobial, antiviral, and anticancer effects.[2][5]
- **Trifluoromethyl Group:** The incorporation of a trifluoromethyl group into a molecule can significantly alter its physicochemical and biological properties. It can enhance metabolic stability, increase lipophilicity, and improve binding affinity to biological targets.[6] Many successful drugs contain a trifluoromethyl group.

Given the presence of these pharmacologically relevant moieties and its utility as a synthetic building block, 4-Methyl-2-(trifluoromethanesulfonyl)oxypyridine is a valuable compound for the synthesis of novel molecules with potential therapeutic applications.[1] Further research is required to elucidate any intrinsic biological activity of this specific compound.

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